

# Technical Support Center: Sodium-22 Positron Annihilation Spectroscopy (PAS) Data Analysis

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## Compound of Interest

Compound Name: Sodium-22

Cat. No.: B1232525

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Sodium-22** ( $^{22}\text{Na}$ ) Positron Annihilation Spectroscopy (PAS).

## Frequently Asked Questions (FAQs)

Q1: What are the essential correction factors to apply during the analysis of **Sodium-22** PAS data?

A1: To ensure accurate and reproducible results in **Sodium-22** PAS data analysis, two primary correction factors are crucial: Source Correction and Background Correction. Neglecting these can lead to significant errors in the determination of positron lifetimes and intensities.

Q2: What is source correction and why is it critical?

A2: Source correction accounts for positrons that annihilate within the  $^{22}\text{Na}$  source material itself or its encapsulation (commonly a thin polymer foil like Kapton) rather than the sample.<sup>[1]</sup>  
<sup>[2]</sup> This is a critical step because these annihilation events contribute to the measured lifetime spectrum and, if not properly subtracted, can distort the true lifetime components of the material under investigation.<sup>[1]</sup><sup>[3]</sup> The contribution from the source can range from approximately 7% to 20% depending on the source's encapsulation and thickness.<sup>[2]</sup>

Q3: How is the source correction experimentally determined?

A3: The source correction is typically determined by performing a PAS measurement on a well-characterized, defect-free reference material (e.g., a pure, annealed metal like aluminum or a silicon single crystal). The known lifetime spectrum of the reference is then used to isolate and quantify the contribution from the source. This process often involves fitting the spectrum with multiple components, one of which is fixed to the known lifetime of the source material.

Q4: What is background correction in the context of PAS data analysis?

A4: Background correction involves subtracting random coincidence events that are not related to the positron annihilation in the sample. These can arise from cosmic rays, natural radioactivity in the surrounding environment, and electronic noise. While modern instrumentation minimizes background, it is still an important factor for high-precision measurements.

Q5: Which software is commonly used to analyze PAS data and apply these corrections?

A5: Several software packages are available for analyzing Positron Annihilation Lifetime Spectroscopy (PALS) data. Commonly used programs that can handle source and background corrections include PALSfit, MELT, and PATFIT.<sup>[1][4]</sup> These programs use fitting algorithms to deconvolve the lifetime spectra into discrete components.

## Troubleshooting Guide

Issue 1: Inconsistent or non-reproducible lifetime values.

Possible Cause	Troubleshooting Step
Inadequate Source Correction	Re-evaluate the source correction by measuring a well-characterized reference material. Ensure the source contribution is properly subtracted from all sample spectra. <a href="#">[1]</a> <a href="#">[3]</a>
Sample Preparation Issues	For liquid samples, ensure the $^{22}\text{Na}$ source is properly sealed and inert to the solvent to prevent chemical interactions. <a href="#">[5]</a> <a href="#">[6]</a> For solid samples, ensure a consistent and intimate contact between the sample and the source.
Instrumental Drift	Regularly check the timing resolution of your spectrometer using a known source and reference. <a href="#">[1]</a> Temperature fluctuations can affect detector performance.
Statistical Noise	Increase the data acquisition time to accumulate a higher number of counts in the spectrum, which improves the statistical accuracy of the fitting.

Issue 2: Difficulty in resolving multiple lifetime components.

Possible Cause	Troubleshooting Step
Poor Timing Resolution	A broad timing resolution function can make it difficult to distinguish between closely spaced lifetime components. Optimize the constant fraction discriminators (CFDs) and photomultiplier tube (PMT) settings.
Inappropriate Fitting Model	The chosen number of lifetime components in the analysis software may not accurately represent the physical reality of the sample. Try fitting with a different number of components and evaluate the goodness-of-fit (chi-squared value).
Low Intensity of a Component	One of the lifetime components may have a very low intensity, making it difficult to resolve from the statistical noise. Increasing the total counts in the spectrum can help.

## Experimental Protocols

### Protocol 1: Determination of the Source Correction Factor

- Sample Preparation:
  - Select a well-characterized reference material with a known single positron lifetime (e.g., defect-free annealed aluminum or a silicon single crystal).
  - Ensure the surface of the reference material is clean and smooth.
  - Create a "sandwich" configuration with the  $^{22}\text{Na}$  source placed between two identical pieces of the reference material.
- Data Acquisition:
  - Place the sample-source sandwich in the PAS spectrometer.

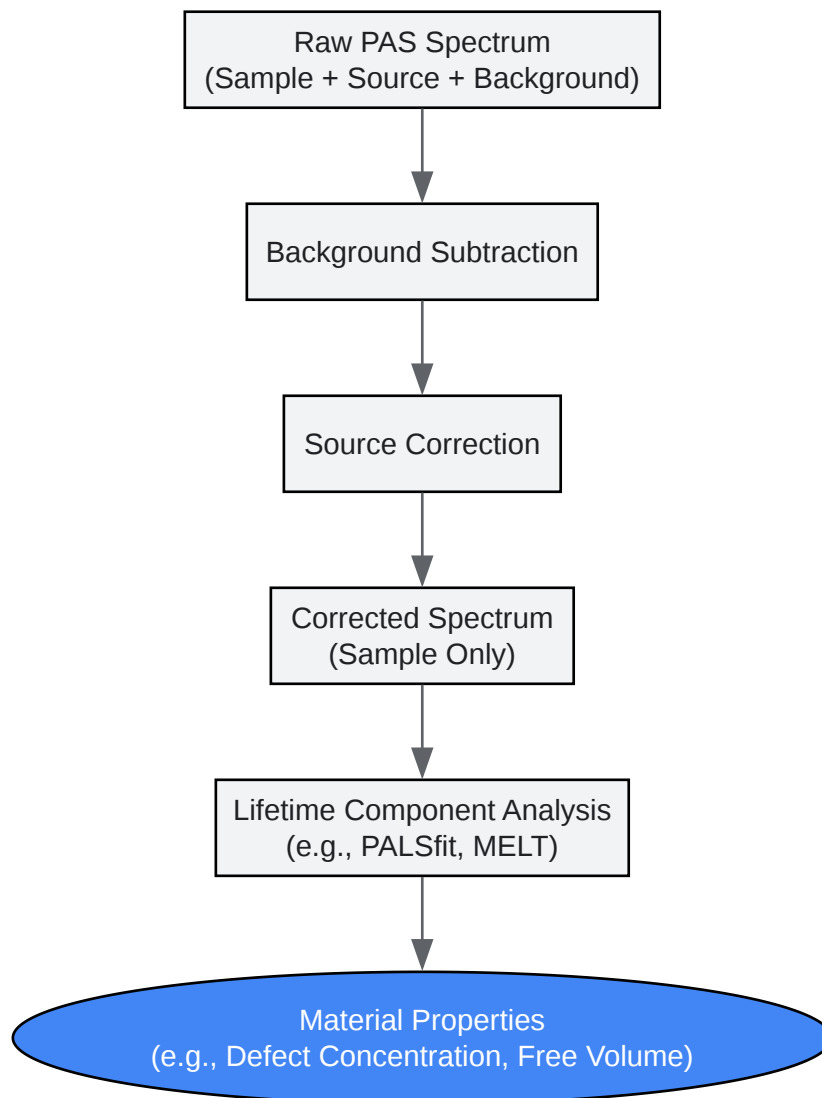
- Acquire a lifetime spectrum with a high number of total counts (typically  $> 10^6$ ) to ensure good statistics.
- Data Analysis:
  - Load the acquired spectrum into a suitable analysis program (e.g., PALSfit).
  - Perform a multi-component fit. One component will be the known lifetime of the reference material. The other component(s) will represent the annihilation events within the source and its covering.
  - The intensity of the source component provides the source correction factor.

## Quantitative Data Summary

Parameter	Typical Value / Range	Significance
Para-positronium (p-Ps) Lifetime	~125 ps	Represents the intrinsic lifetime of p-Ps and is relatively insensitive to the material.[7]
Free Positron Lifetime in Metals	100 - 300 ps	Dependent on the electron density of the metal.[8][9]
Positron Lifetime in Vacancies (Metals)	1.6 times the bulk lifetime	Longer lifetime indicates positron trapping in open-volume defects.[9]
Ortho-positronium (o-Ps) Lifetime in Polymers	1 - 4 ns	Correlates with the size of free-volume holes in the material. [7]
<sup>22</sup> Na Source Encapsulation (Kapton) Lifetime	~382 ps	A common component that needs to be corrected for.[10]
<sup>22</sup> Na Source Correction Fraction	7% - 25%	The percentage of annihilations occurring in the source and its support.[2][5]

## Visualizations

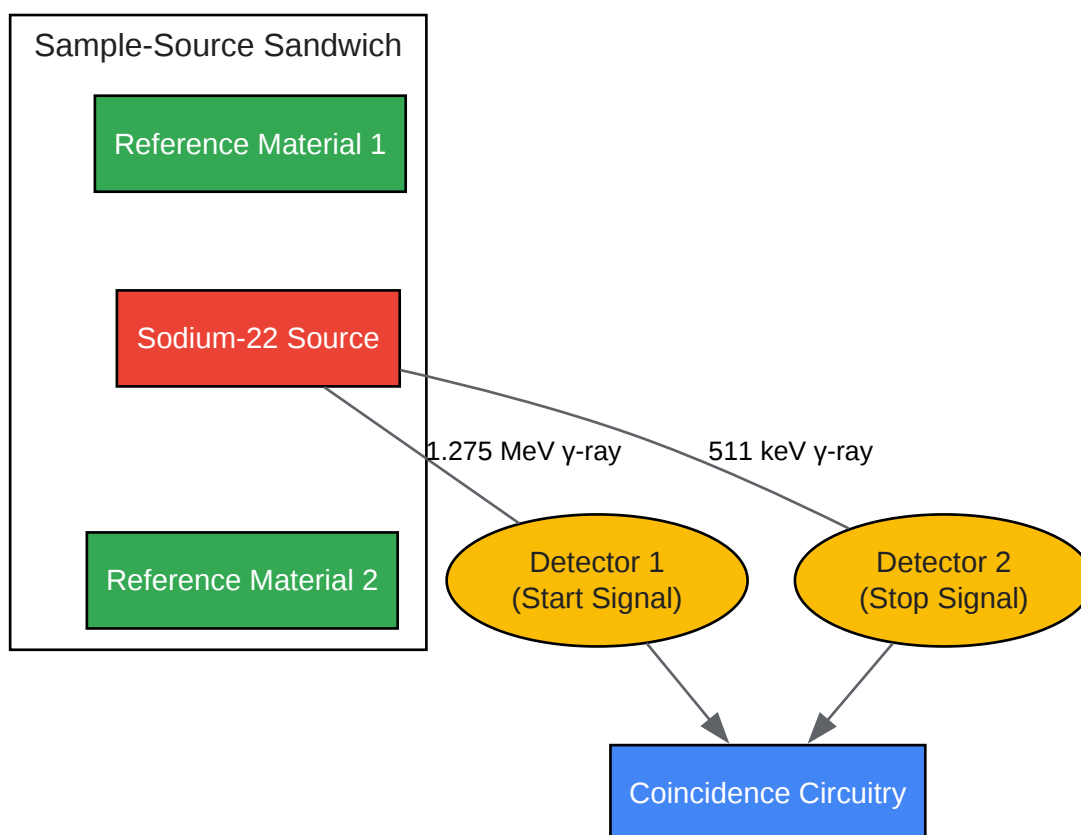
## Logical Workflow for PAS Data Correction



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Caption: Workflow for applying corrections to raw PAS data.

## Experimental Setup for Source Correction Determination



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Caption: "Sandwich" configuration for source correction measurement.

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